

An In-depth Technical Guide to 2,4-Dimethylthiophene

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Compound of Interest

Compound Name: 2,4-Dimethylthiophene

Cat. No.: B109970

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This guide provides an overview of the fundamental physicochemical properties of **2,4-Dimethylthiophene**, a heterocyclic aromatic compound. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Data of 2,4-Dimethylthiophene

The core molecular properties of **2,4-Dimethylthiophene** are summarized in the table below. This data is essential for a variety of applications, including reaction stoichiometry, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₆ H ₈ S
Molecular Weight	112.19 g/mol [1] [2] [3]
IUPAC Name	2,4-dimethylthiophene [1]
CAS Registry Number	638-00-6 [1] [4] [5]

Logical Relationship of Molecular Identifiers

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.

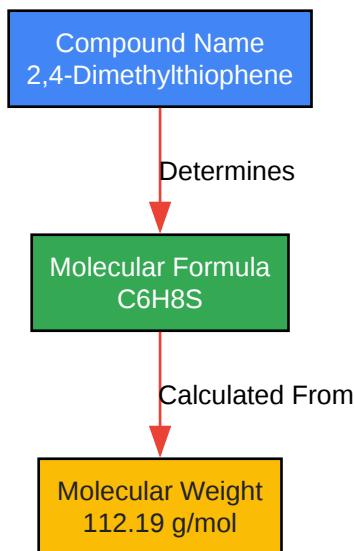


Figure 1. Molecular Identity of 2,4-Dimethylthiophene

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Figure 1. Molecular Identity of **2,4-Dimethylthiophene**

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